

# Ammonium hexafluoroaluminate CAS number 7784-19-2 properties

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## Compound of Interest

Compound Name: Ammonium hexafluoroaluminate

Cat. No.: B1581255

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An In-depth Technical Guide to **Ammonium Hexafluoroaluminate** (CAS 7784-19-2)

This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and thermal decomposition of **Ammonium Hexafluoroaluminate**, intended for researchers, scientists, and professionals in drug development and materials science.

## Core Properties

**Ammonium hexafluoroaluminate**, with the chemical formula  $(\text{NH}_4)_3\text{AlF}_6$ , is a white, crystalline solid at room temperature.<sup>[1][2]</sup> It is also known by several synonyms, including ammonium cryolite, triammonium hexafluoroaluminate, and ammonium aluminum fluoride.<sup>[1]</sup> This inorganic compound is freely soluble in water, a characteristic attributed to the strong interactions between the ammonium ions and water molecules.<sup>[1][3]</sup> Its solubility in water is reported to increase with temperature.<sup>[1]</sup>

## Physical and Chemical Data

The key physical and chemical properties of **Ammonium Hexafluoroaluminate** are summarized in the table below.

Property	Value	References
CAS Number	7784-19-2	[2]
Molecular Formula	$(\text{NH}_4)_3\text{AlF}_6$	[2]
Molecular Weight	195.09 g/mol	[2][4]
Appearance	White crystalline powder	[2][4][5]
Density	1.78 g/cm <sup>3</sup> at 20°C	[2][4]
Melting Point	126.1 °C (259.0 °F; 399.2 K)	[2][4]
Boiling Point	239.5 °C (463.1 °F; 512.6 K)	[2][4]
Crystal Structure	Cubic	[3]
Water Solubility	8 g/L at 25°C	[6]

## Safety and Handling

**Ammonium hexafluoroaluminate** is classified as toxic if swallowed, in contact with skin, or if inhaled.[7] It is stable under normal conditions but is hygroscopic.[8] Incompatible materials include strong oxidizing agents.[8] When heated to decomposition, it emits toxic fumes of fluorides, nitrogen oxides, and ammonia.[5] Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound.[7]

## Experimental Protocols

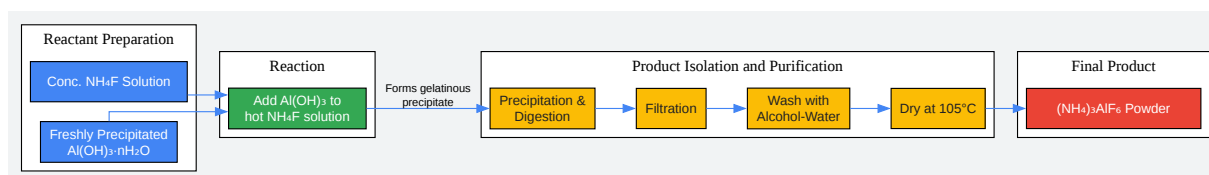
Detailed experimental procedures for the synthesis and thermal analysis of **Ammonium Hexafluoroaluminate** are provided below.

## Synthesis of Ammonium Hexafluoroaluminate

This protocol describes the preparation of **Ammonium Hexafluoroaluminate** from aluminum hydroxide and ammonium fluoride.[2][5]

Methodology:

- **Preparation of Reactants:** Prepare a concentrated aqueous solution of ammonium fluoride ( $\text{NH}_4\text{F}$ ). Separately, prepare freshly precipitated hydrated aluminum oxide ( $\text{Al}(\text{OH})_3 \cdot n\text{H}_2\text{O}$ ) by reacting an aluminum salt solution with a base (e.g., ammonium hydroxide).
- **Reaction:** In a suitable reaction vessel, heat the concentrated ammonium fluoride solution. Portionwise, add the freshly precipitated hydrated aluminum oxide to the hot  $\text{NH}_4\text{F}$  solution with vigorous stirring. A gelatinous precipitate of  $(\text{NH}_4)_3\text{AlF}_6$  will form.
- **Precipitation and Digestion:** Continue heating and stirring the mixture. The solution can be boiled down to encourage the settlement of the gelatinous precipitate.
- **Isolation:** Separate the precipitate from the supernatant liquid via decantation or suction filtration.
- **Washing:** Wash the collected precipitate with an alcohol-water solution to remove any unreacted starting materials and soluble byproducts.
- **Drying:** Dry the purified product in an oven at  $105^\circ\text{C}$  to obtain the final white crystalline powder of **Ammonium Hexafluoroaluminate**.<sup>[5]</sup>
- **Characterization:** The identity and purity of the synthesized compound can be confirmed using techniques such as X-ray Diffraction (XRD) and Infrared (IR) Spectroscopy.



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Synthesis Workflow for **Ammonium Hexafluoroaluminate**.

## Thermal Decomposition of Ammonium Hexafluoroaluminate

This protocol is based on the comprehensive thermal analysis (DTA-TGA) of **Ammonium Hexafluoroaluminate** to produce high-purity, anhydrous aluminum fluoride.<sup>[8]</sup>

Methodology:

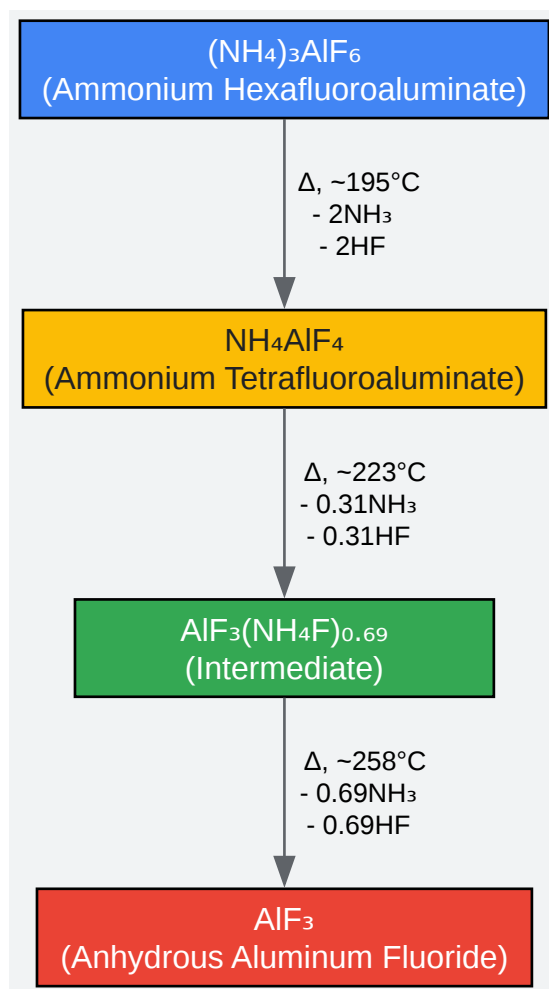
- **Sample Preparation:** Place approximately 10 mg of  $(\text{NH}_4)_3\text{AlF}_6$  into a platinum crucible. Use calcined  $\alpha\text{-Al}_2\text{O}_3$  as a reference material.
- **Instrumentation:** Utilize a simultaneous thermal analyzer (DTA-TGA). The experiment should be conducted under an inert argon atmosphere with a controlled flow rate (e.g., 20 mL/min).
- **Heating Program:** Heat the sample from ambient temperature to above 400°C. A controlled heating rate (e.g., 10°C/min) is recommended to resolve the distinct decomposition steps.
- **Data Acquisition:** Record the mass loss (TGA) and differential thermal analysis (DTA) data throughout the heating program.
- **Analysis:** The thermal decomposition occurs in three distinct steps, which can be identified by the endothermic peaks in the DTA curve and the corresponding mass loss in the TGA curve.
- **For Preparative Scale:** To prepare anhydrous  $\text{AlF}_3$ , place a larger quantity (e.g., 40 g) of  $(\text{NH}_4)_3\text{AlF}_6$  in a graphite crucible within a resistance furnace under an argon shield. Heat the sample to 400°C and hold for 3 hours to ensure complete decomposition.<sup>[8]</sup>
- **Product Characterization:** The final product, anhydrous  $\text{AlF}_3$ , can be characterized by X-ray Diffraction (XRD) to confirm its crystalline phase.

## Thermal Decomposition Pathway

The thermal decomposition of **Ammonium Hexafluoroaluminate** proceeds through a three-step reaction pathway, ultimately yielding anhydrous aluminum fluoride ( $\text{AlF}_3$ ).<sup>[7][8]</sup> The intermediate products are  $\text{NH}_4\text{AlF}_4$  and  $\text{AlF}_3(\text{NH}_4\text{F})_{0.69}$ .<sup>[7][8]</sup>

Step	Reaction	Starting Temperature (°C)	Solid Product
1	$(\text{NH}_4)_3\text{AlF}_6(\text{s}) \rightarrow \text{NH}_4\text{AlF}_4(\text{s}) + 2\text{NH}_3(\text{g}) + 2\text{HF}(\text{g})$	194.9	$\text{NH}_4\text{AlF}_4$
2	$\text{NH}_4\text{AlF}_4(\text{s}) \rightarrow \text{AlF}_3(\text{NH}_4\text{F})_{0.69}(\text{s}) + 0.31\text{NH}_3(\text{g}) + 0.31\text{HF}(\text{g})$	222.5	$\text{AlF}_3(\text{NH}_4\text{F})_{0.69}$
3	$\text{AlF}_3(\text{NH}_4\text{F})_{0.69}(\text{s}) \rightarrow \text{AlF}_3(\text{s}) + 0.69\text{NH}_3(\text{g}) + 0.69\text{HF}(\text{g})$	258.4	$\text{AlF}_3$

Table adapted from Hu et al., 2011.[\[8\]](#)



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Thermal Decomposition Pathway of  $(\text{NH}_4)_3\text{AlF}_6$ .

## Applications

The primary application of **Ammonium Hexafluoroaluminate** is in the preparation of high-purity, anhydrous aluminum fluoride.[5][8] Anhydrous  $\text{AlF}_3$  is a crucial component in aluminum smelting and other industrial processes.[1] Additionally, **Ammonium Hexafluoroaluminate** has been utilized as a precursor in the synthesis of certain zeolites.[2]

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